

A Technical Guide to the Safe Handling of 6-Bromoisoquinoline

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Compound of Interest

Compound Name: 6-Bromoisoquinoline

Cat. No.: B029742

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Introduction: **6-Bromoisoquinoline** (CAS No: 34784-05-9) is a vital synthetic intermediate used in the development of various bioactive molecules and organic compounds for life science research.^{[1][2]} Its utility in laboratory and drug development settings necessitates a thorough understanding of its safety profile and handling requirements to ensure the protection of researchers and the integrity of experimental outcomes. This guide provides a comprehensive overview of the hazards, safety precautions, and emergency procedures associated with **6-Bromoisoquinoline**, tailored for professionals in research and development.

Hazard Identification and Classification

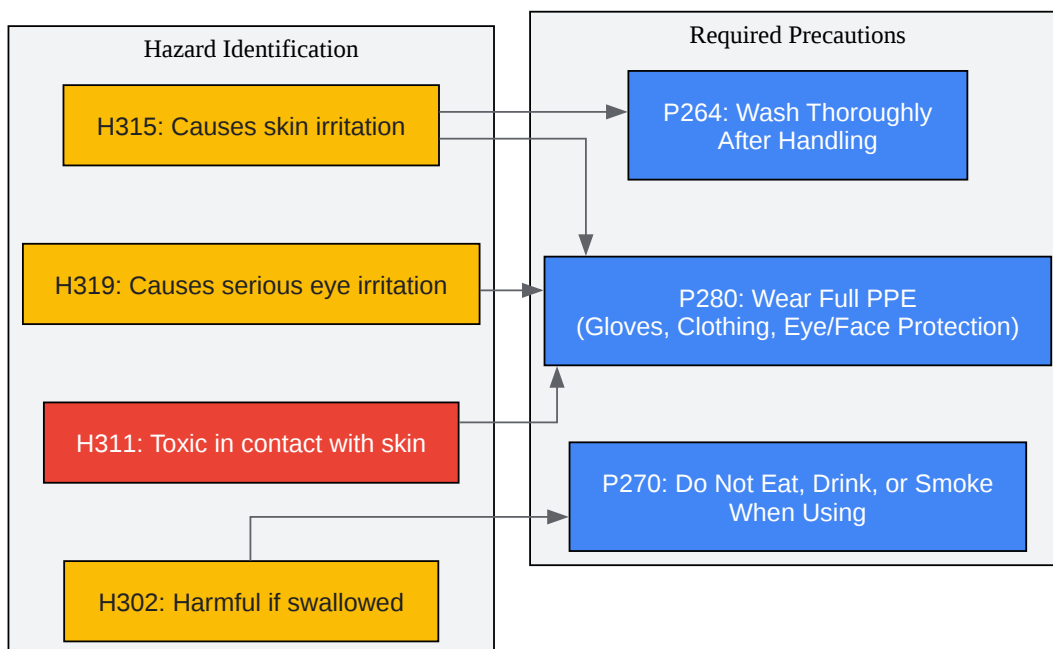
6-Bromoisoquinoline is classified under the Globally Harmonized System (GHS) with specific hazard statements indicating its potential health and environmental risks. The primary hazards include acute toxicity if swallowed or in contact with skin, and irritation to the skin and eyes.^[3]

Table 1: GHS Hazard and Precautionary Statements

Classification	Code	Statement	Citations
Hazard Statements	H302	Harmful if swallowed.	
	H311	Toxic in contact with skin.	
	H315	Causes skin irritation.	
	H319	Causes serious eye irritation.	
	H412	Harmful to aquatic life with long lasting effects.	
Precautionary Statements	P264	Wash skin thoroughly after handling.	
	P270	Do not eat, drink or smoke when using this product.	
	P280	Wear protective gloves/protective clothing/eye protection/face protection.	
	P301 + P312	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.	
	P302 + P352	IF ON SKIN: Wash with plenty of water.	
	P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact	

Classification	Code	Statement	Citations
		lenses, if present and easy to do. Continue rinsing.	
	P337 + P313	If eye irritation persists: Get medical advice/attention.	

|| P501 | Dispose of contents/container to an approved waste disposal plant. ||



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Diagram 1: GHS Hazard and Precaution Linkage.

Physical and Chemical Properties

Understanding the physical and chemical properties of **6-Bromoisoquinoline** is essential for its safe handling and storage.

Table 2: Physical and Chemical Properties of **6-Bromoisoquinoline**

Property	Value	Citations
Molecular Formula	C₉H₆BrN	
Molecular Weight	208.05 g/mol	
Appearance	White to light brown crystalline powder or solid	
Melting Point	52-57 °C	
Flash Point	> 110 °C / > 230 °F	

| CAS Number | 34784-05-9 | |

Exposure Controls and Personal Protection

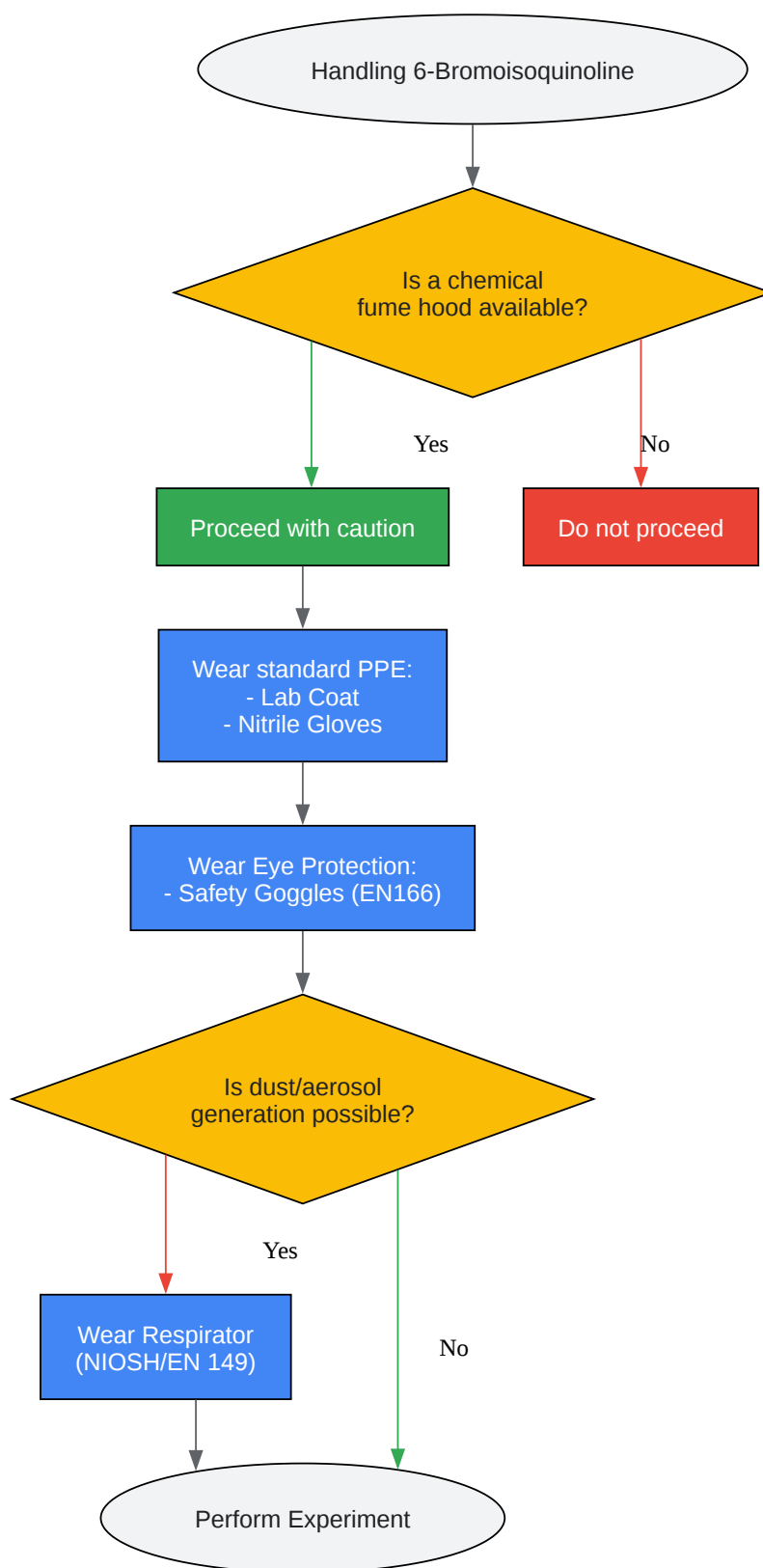
Effective control measures and appropriate personal protective equipment (PPE) are critical to minimize exposure.

- **Engineering Controls:** Always handle **6-Bromoisoquinoline** in a well-ventilated area, preferably within a chemical fume hood. Use explosion-proof electrical and ventilating equipment where applicable. Ensure that eyewash stations and safety showers are readily accessible.
- **Personal Protective Equipment (PPE):** The selection of PPE is based on the potential for exposure.

Table 3: Personal Protective Equipment (PPE) Requirements

Protection Type	Specification	Standard	Citations
Eye/Face Protection	Safety goggles or face shield.	European Standard EN166 or OSHA 29 CFR 1910.133	
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat. Wear appropriate protective clothing to prevent skin exposure.		

| Respiratory Protection | A NIOSH/MSHA or European Standard EN 149 approved respirator is required if exposure limits are exceeded or if irritation is experienced. | NIOSH/MSHA or EN 149 | |



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Diagram 2: Safe Handling and PPE Selection Workflow.

First-Aid and Emergency Procedures

Immediate and appropriate first aid is crucial in the event of an exposure. Personnel should be trained in these procedures before handling the chemical.

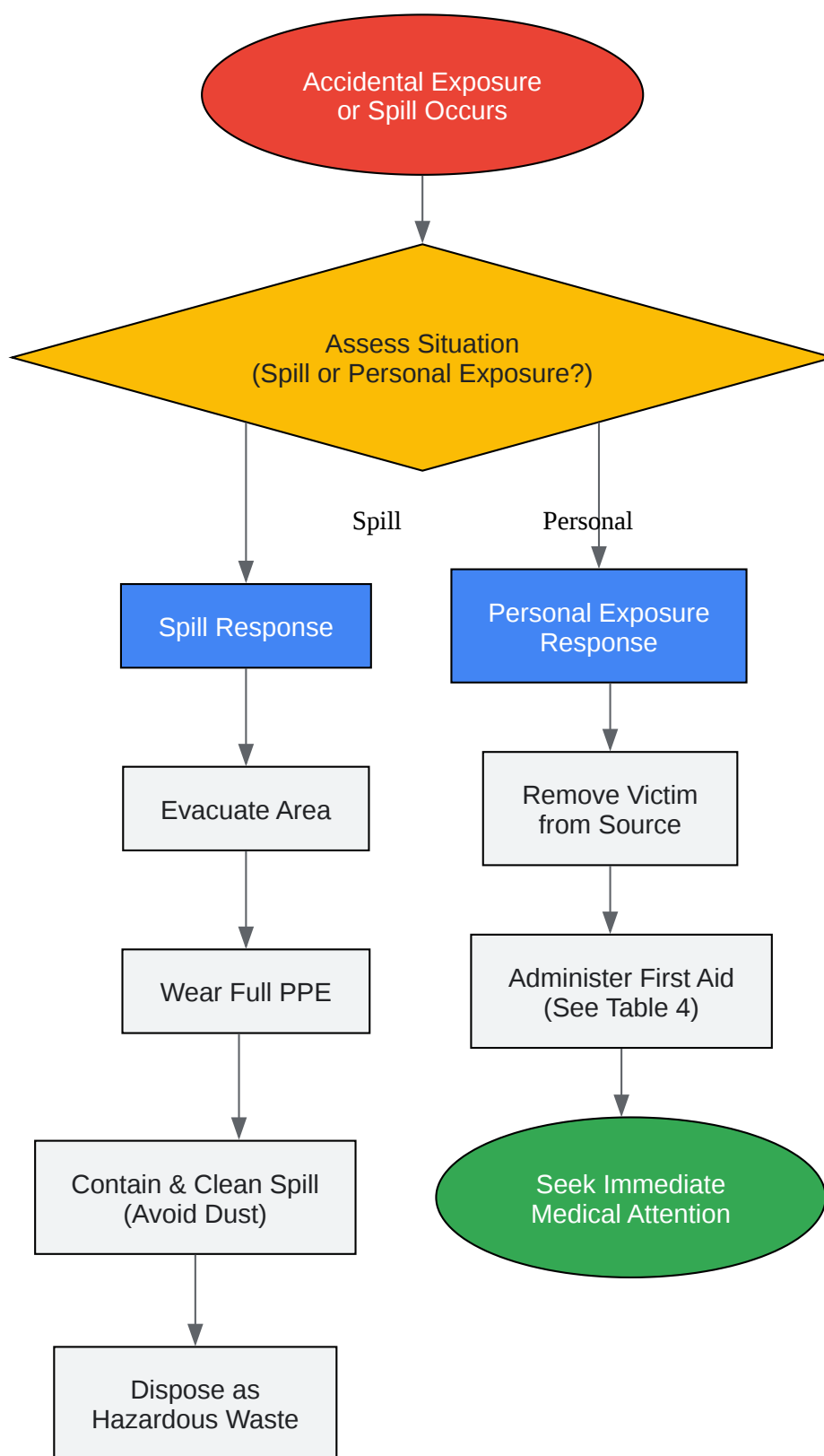
Table 4: First-Aid Measures

Exposure Route	Procedure	Citations
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.	
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. Remove all contaminated clothing and wash it before reuse. If skin irritation occurs or if you feel unwell, get medical advice.	
Inhalation	Move the victim to fresh air. If breathing is difficult or symptoms occur, get medical attention. If not breathing, give artificial respiration.	

| Ingestion | Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Call a POISON CENTER or doctor immediately if you feel unwell. | |

- **Accidental Release Measures:** In case of a spill, ensure adequate ventilation and evacuate non-essential personnel. Wearing full PPE, sweep up the solid material, avoiding dust formation, and place it into a suitable, closed container for disposal. Do not let the product enter drains.

- Fire-Fighting Measures: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam to extinguish a fire. Firefighters should wear self-contained breathing apparatus and full protective gear. Hazardous combustion products include carbon oxides (CO, CO₂), nitrogen oxides (NO_x), and hydrogen bromide.



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Diagram 3: Emergency Response Workflow.

Experimental Protocol: Handling in a Synthetic Application

The following protocol for the synthesis of 6-cyanoisoquinoline from **6-bromoisoquinoline** illustrates the application of safety measures in a typical laboratory procedure. This method is adapted from established synthetic routes.

Objective: To safely perform a cyanation reaction using **6-bromoisoquinoline** as the starting material.

Materials:

- **6-bromoisoquinoline**
- Zinc cyanide ($\text{Zn}(\text{CN})_2$)
- Tetrakis(triphenylphosphine)palladium(0) ($\text{Pd}(\text{PPh}_3)_4$)
- Dimethylformamide (DMF)
- Water, Ethyl acetate, Brine
- Anhydrous sodium sulfate

Procedure:

- Preparation (in a chemical fume hood):
 - Safety Note: Wear all required PPE, including safety goggles, a lab coat, and nitrile gloves.
 - To a solution of **6-bromoisoquinoline** (1.0 eq) in DMF, add $\text{Zn}(\text{CN})_2$ (0.6 eq).
 - Safety Note: Zinc cyanide is highly toxic. Handle with extreme care and avoid inhalation of dust.
 - Add the catalyst, $\text{Pd}(\text{PPh}_3)_4$ (0.05 eq).

- Reaction:
 - Safety Note: Ensure the reaction is conducted under an inert atmosphere (e.g., nitrogen or argon) to prevent side reactions and ensure stability.
 - Heat the reaction mixture to 80-90 °C.
 - Monitor the reaction by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) until the starting material is consumed.
- Work-up and Extraction:
 - Safety Note: Allow the reaction mixture to cool to room temperature before quenching to avoid sudden boiling.
 - Pour the cooled reaction mixture into water.
 - Extract the product with an organic solvent such as ethyl acetate.
 - Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate using a rotary evaporator.
- Purification:
 - Purify the crude product by column chromatography to yield the final product, 6-cyanoisoquinoline.
- Waste Disposal:
 - Safety Note: Dispose of all chemical waste, including solvents and residual reagents, in appropriately labeled hazardous waste containers according to institutional guidelines.

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References

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- 2. scbt.com [scbt.com]
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